

The Elusive Decay: Confirming the Two-Neutrino Double Beta Decay of Tellurium-128

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Compound of Interest

Compound Name: Tellurium-128

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A Comparative Guide to Experimental Approaches

The two-neutrino double beta decay ($2\nu\beta\beta$) of **Tellurium-128** (^{128}Te) is a landmark in the study of rare nuclear processes, boasting the longest directly observed half-life of any radionuclide. [1] Its incredibly slow decay, with a half-life of approximately 2.2×10^{24} years, presents a formidable challenge to experimental physicists.[1] This guide provides a comparative overview of the experimental techniques used to measure this decay, placing the findings for ^{128}Te in the context of other well-studied isotopes and detailing the methodologies that underpin these remarkable measurements.

Quantitative Comparison of $2\nu\beta\beta$ Decay Half-Lives

The confirmation of the $2\nu\beta\beta$ decay of ^{128}Te is unique in that the most precise value is not derived from direct observation but from a combination of geochemical measurements and direct measurements of a related isotope, ^{130}Te . The extreme rarity of ^{128}Te decay makes its direct detection challenging due to the low signal-to-background ratio.

The table below compares the half-life of ^{128}Te with those of other isotopes measured by leading experiments in the field.

Isotope	Half-Life (T1/22v) [years]	Experimental Method	Experiment
¹²⁸ Te	$(2.19 \pm 0.07) \times 10^{24}$	Geochemical (Ratio) + Direct (¹³⁰ Te)	CUORE (for ¹³⁰ Te) & various geochemical
¹³⁰ Te	$(7.71 +0.08-0.06 \text{ (stat)} +0.12-0.15 \text{ (syst)}) \times 10^{20}$	Direct (Bolometric)	CUORE
¹⁰⁰ Mo	$(6.81 \pm 0.01 \text{ (stat)} +0.38-0.40 \text{ (syst)}) \times 10^{18}$	Direct (Tracking + Calorimetry)	NEMO-3
⁸² Se	$(9.39 \pm 0.17 \text{ (stat)} \pm 0.58 \text{ (syst)}) \times 10^{19}$	Direct (Tracking + Calorimetry)	NEMO-3

Experimental Protocols

The measurement of two-neutrino double beta decay half-lives relies on sophisticated experimental techniques designed to detect the faint signal of two simultaneously emitted electrons amidst a sea of background radiation. Two primary approaches have been employed: indirect geochemical analysis and direct real-time detection.

Geochemical Method for ¹²⁸Te

The most precise determination of the ¹²⁸Te half-life comes from an indirect method that leverages the accumulation of its decay product, Xenon-128 (¹²⁸Xe), in ancient tellurium-bearing minerals.[\[2\]](#)[\[3\]](#)

Methodology:

- **Sample Selection:** Geologists identify ancient mineral deposits containing tellurium, with ages on the order of billions of years, determined by radiometric dating techniques.[\[2\]](#)
- **Xenon Extraction:** The tellurium-bearing minerals are heated in a vacuum to release trapped noble gases, including xenon.[\[2\]](#)

- **Isotopic Analysis:** A mass spectrometer is used to precisely measure the isotopic composition of the extracted xenon.[2]
- **Excess ^{128}Xe Detection:** An excess of ^{128}Xe above the atmospheric abundance is the signature of ^{128}Te double beta decay.
- **Half-Life Calculation:** By measuring the ratio of the accumulated daughter isotope (^{128}Xe) to the parent isotope (^{128}Te) and knowing the age of the mineral, the half-life can be calculated.

A crucial aspect of the ^{128}Te measurement is the use of the well-measured ratio of the half-lives of ^{130}Te and ^{128}Te from the same mineral samples.[3] This ratio, combined with the high-precision direct measurement of the ^{130}Te half-life from experiments like CUORE, provides the most robust value for the ^{128}Te half-life.[4][5]

Direct Detection Methods

Direct detection experiments aim to observe the two electrons emitted in the double beta decay in real-time. These experiments are typically located deep underground to shield them from cosmic radiation.

1. Bolometric Technique (CUORE Experiment):

The Cryogenic Underground Observatory for Rare Events (CUORE) utilizes an array of tellurium dioxide (TeO_2) crystals that serve as both the source of the decay and the detector.[6]

Methodology:

- **Cryogenic Operation:** The TeO_2 crystals are cooled to near absolute zero (around 10 millikelvin) in a cryostat.[7]
- **Energy Deposition:** When a double beta decay occurs within a crystal, the energy of the emitted electrons is converted into a tiny temperature rise.
- **Temperature Measurement:** Sensitive thermistors attached to each crystal measure this temperature increase, which is proportional to the deposited energy.
- **Signal Identification:** The characteristic energy spectrum of the two electrons from a $2\nu\beta\beta$ decay is a continuous distribution up to the Q-value of the decay. By carefully modeling and

subtracting background events, the $2\nu\beta\beta$ signal can be isolated and its rate measured.

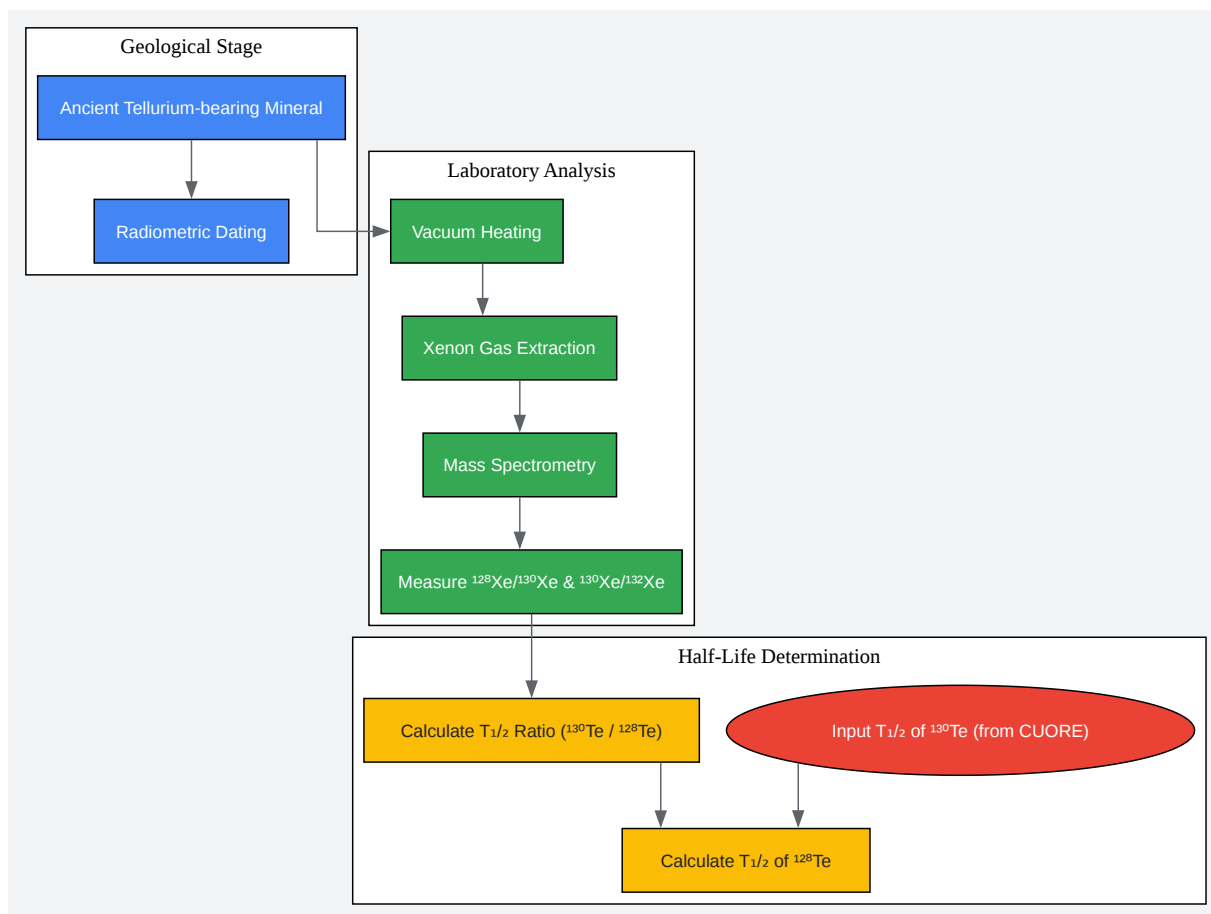
2. Tracking and Calorimetry (NEMO-3 Experiment):

The Neutrino Ettore Majorana Observatory (NEMO-3) employed a different approach, using thin foils of the source isotopes surrounded by a tracking detector and a calorimeter.[\[6\]](#)

Methodology:

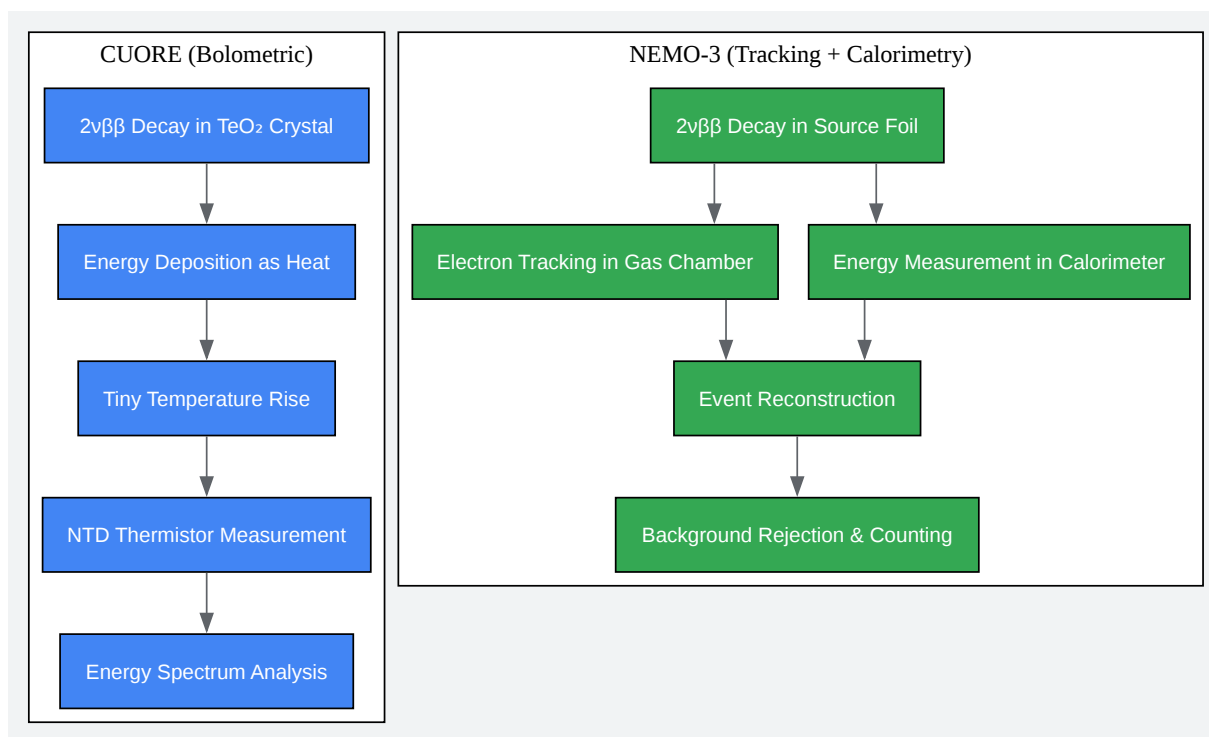
- **Source Foils:** Thin foils containing isotopes such as ^{100}Mo and ^{82}Se are placed in the center of the detector.[\[6\]](#)
- **Tracking Detector:** A wire chamber filled with gas allows for the reconstruction of the helical paths of the two emitted electrons in a magnetic field. This confirms that both electrons originate from the same point in the source foil.
- **Calorimeter:** Scintillator blocks surrounding the tracking volume measure the energy of each electron.
- **Event Reconstruction:** By combining the tracking and energy information, the experiment can unambiguously identify two-electron events and measure their kinematic properties, effectively rejecting background events.[\[6\]](#)

Visualizing the Experimental Workflows



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Geochemical method for ^{128}Te half-life determination.



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Direct detection workflows for $2\nu\beta\beta$ decay.

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